

# 4-Methylbenzotrifluoride CAS number 6140-17-6 properties

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## Compound of Interest

Compound Name: 4-Methylbenzotrifluoride

Cat. No.: B1360062

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An In-depth Technical Guide to **4-Methylbenzotrifluoride** (CAS: 6140-17-6)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methylbenzotrifluoride**, identified by the CAS number 6140-17-6, is a colorless, aromatic organic compound with the chemical formula  $C_8H_7F_3$ .<sup>[1][2][3]</sup> Also known by synonyms such as 1-methyl-4-(trifluoromethyl)benzene and  $\alpha,\alpha,\alpha$ -trifluoro-p-xylene, it serves as a crucial intermediate in the synthesis of a wide range of specialty chemicals.<sup>[2][4][5][6][7]</sup> Its molecular structure, which features a stable and highly electronegative trifluoromethyl ( $-CF_3$ ) group on a toluene backbone, imparts unique chemical properties that are highly valued in the pharmaceutical and agrochemical industries.<sup>[1][3]</sup> The presence of the trifluoromethyl group can enhance the lipophilicity, metabolic stability, and binding affinity of target molecules, making **4-methylbenzotrifluoride** a key building block for developing advanced active ingredients.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, experimental protocols, and applications.

## Physicochemical Properties

**4-Methylbenzotrifluoride** is a colorless, transparent liquid at room temperature.<sup>[1][3][4]</sup> It is generally insoluble in water but soluble in common organic solvents.<sup>[2][8]</sup> Its key physical and chemical characteristics are summarized in the table below.

Property	Value	Reference(s)
CAS Number	6140-17-6	[2][3][4][9]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>3</sub>	[1][2][3][6]
Molecular Weight	160.14 g/mol	[3][5][6][7]
Appearance	Clear, colorless liquid	[3][4][10][11]
Density	1.144 g/mL at 25°C	[1][4]
Boiling Point	129 °C	[1][4][10]
Flash Point	27 °C / 80.6 °F	[10][12]
Refractive Index (n <sup>20</sup> /D)	1.426	[1][4][11]
Vapor Pressure	12.6 - 13 mmHg at 25°C	[2][4]
LogP	3.01 - 3.25	[2][3]

## Spectral Data

Structural confirmation of **4-Methylbenzotrifluoride** is typically achieved through various spectroscopic methods. While the raw spectra are maintained in spectral databases, the availability of key techniques is noted below.

Spectroscopic Technique	Availability / Confirmation
<sup>1</sup> H NMR	Data available and used for structural analysis. [5][13]
<sup>13</sup> C NMR	Data available and used for structural analysis. [13]
Infrared (IR) Spectroscopy	Spectrum conforms to the expected structure.[5] [11][13]
Mass Spectrometry (MS)	Data available, typically via GC-MS.[5][13]
Raman Spectroscopy	Data available.[5][13]

## Safety and Handling

**4-Methylbenzotrifluoride** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.<sup>[2][8][9][12]</sup> It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.

### GHS Hazard Information

Code	Hazard Statement
H226	Flammable liquid and vapor. <sup>[5][8][9]</sup>
H315	Causes skin irritation. <sup>[5][8][9]</sup>
H319	Causes serious eye irritation. <sup>[5][8][9]</sup>
H335	May cause respiratory irritation. <sup>[5][8][9]</sup>

## Handling and Storage

Proper handling and storage are essential for safety and to maintain the integrity of the compound.

- **Handling:** Use spark-proof tools and explosion-proof equipment.<sup>[2][12]</sup> Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapor or mist.<sup>[2][12]</sup> Personal protective equipment (PPE), including appropriate gloves, safety goggles, and protective clothing, should be worn.<sup>[2][12]</sup>
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place designated as a flammables area.<sup>[2][10]</sup> Keep away from heat, sparks, open flames, and other sources of ignition.<sup>[2][9][12]</sup> Incompatible materials include strong oxidizing agents and strong bases.<sup>[2][10]</sup>

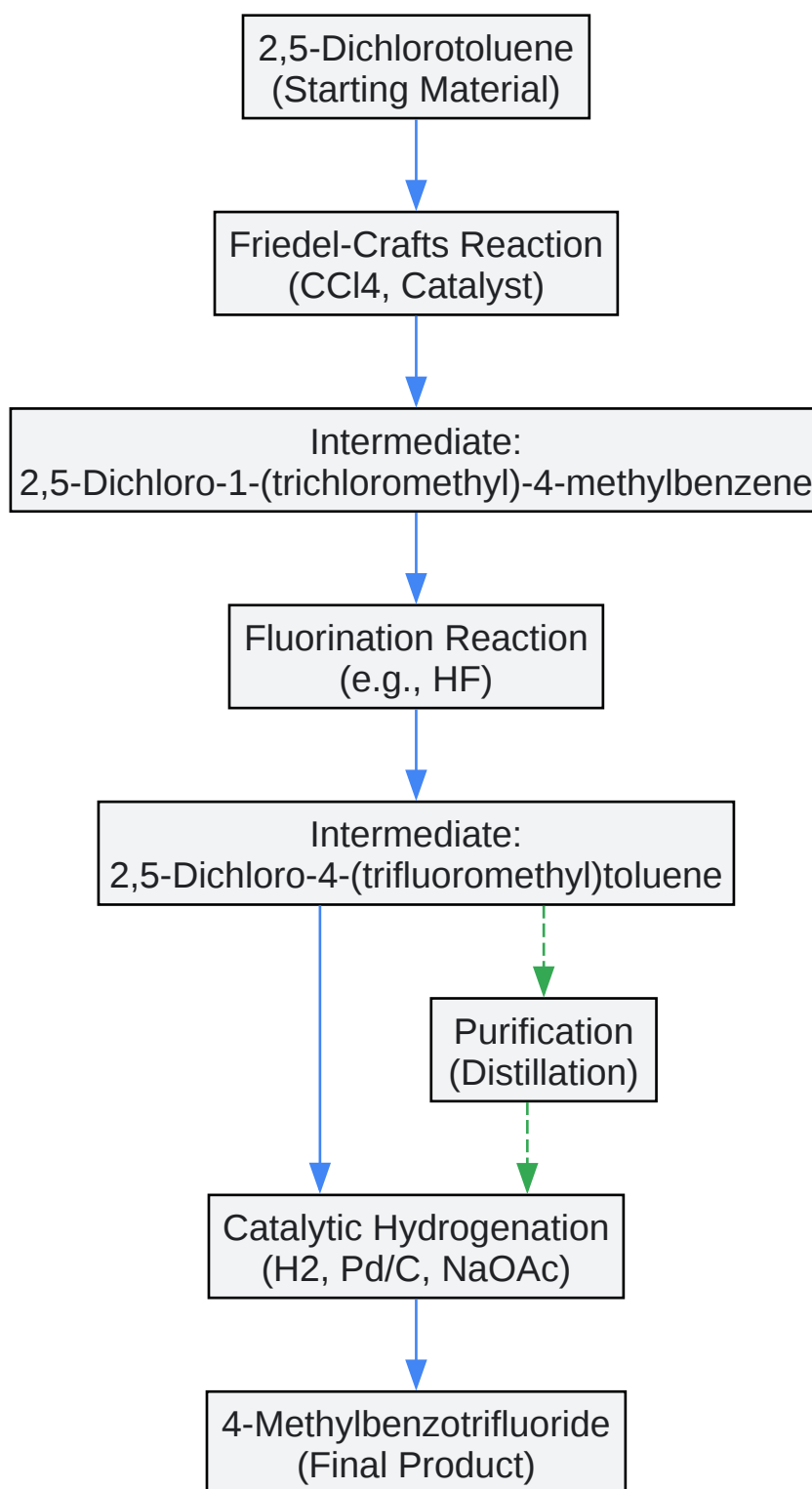
## Experimental Protocols

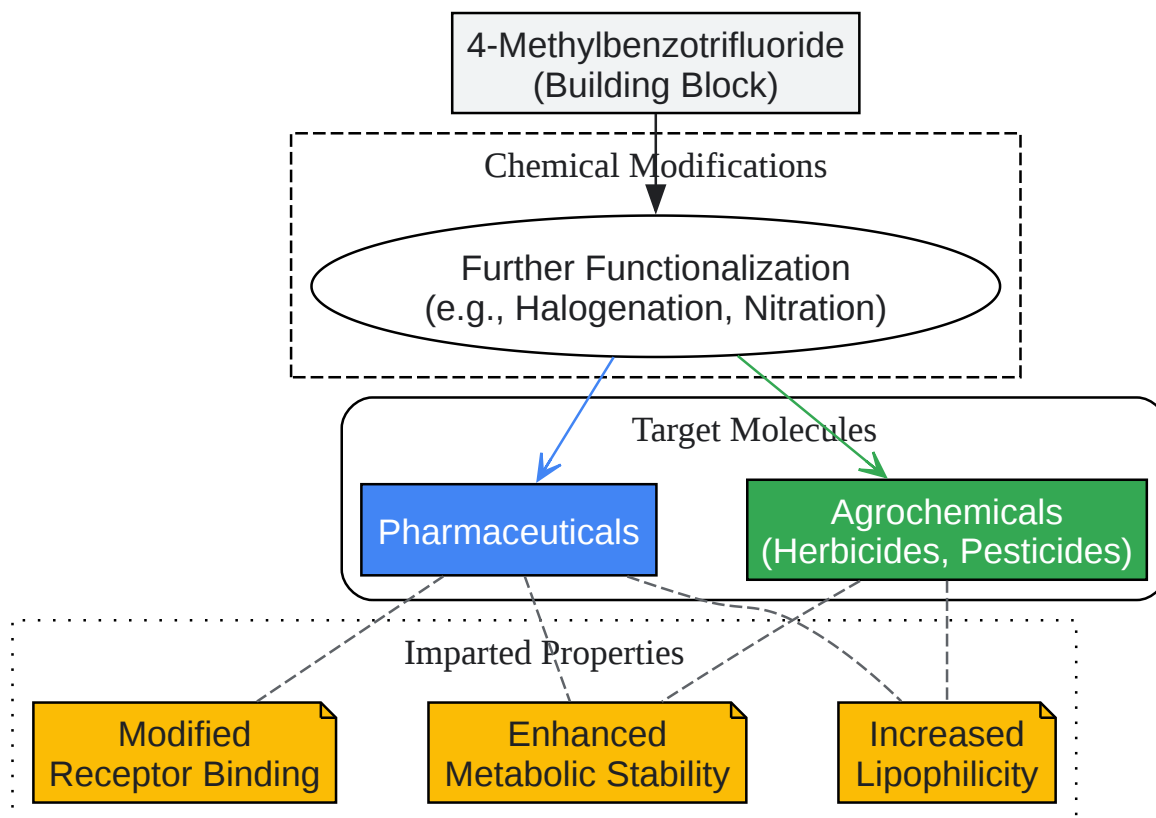
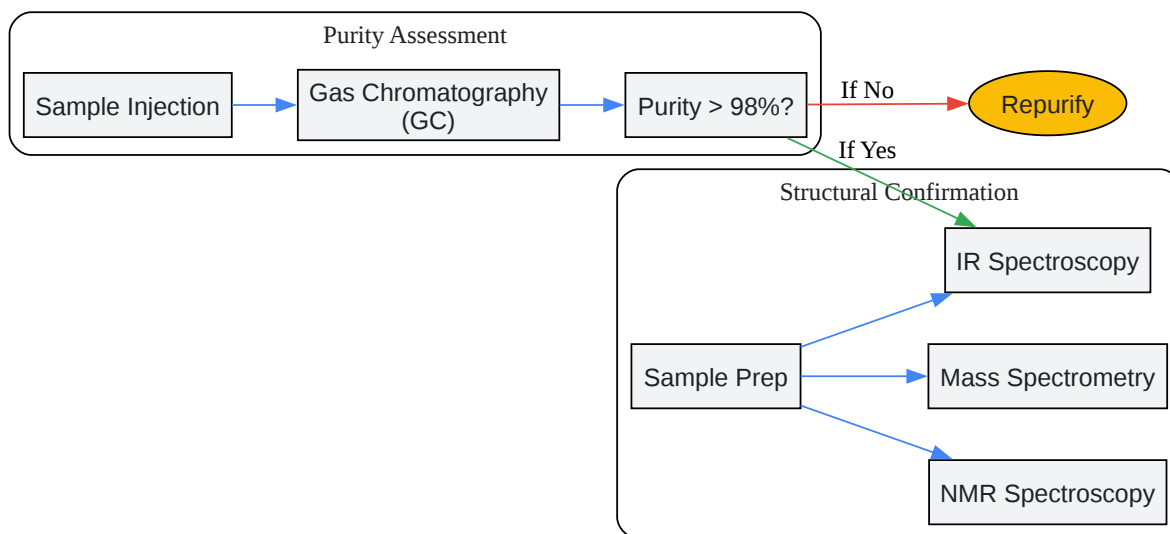
### Synthesis Protocol: Multi-Step Synthesis from 2,5-Dichlorotoluene

A documented method for synthesizing **4-Methylbenzotrifluoride** involves a three-step process starting from 2,5-dichlorotoluene.<sup>[14]</sup> This approach ensures high purity of the final product.

#### Methodology:

- **Friedel-Crafts Reaction:** 2,5-dichlorotoluene is used as the starting material in a Friedel-Crafts reaction to introduce a trichloromethyl group.
- **Fluorination:** The resulting intermediate undergoes a fluorination reaction, where the chlorine atoms of the trichloromethyl group are exchanged for fluorine atoms, forming 2,5-dichloro-4-(trifluoromethyl)toluene. This step is followed by purification via distillation.
- **Hydrogenation-Dechlorination:** The purified intermediate is subjected to catalytic hydrogenation to remove the two chlorine atoms from the benzene ring. In a typical procedure, 2,5-dichloro-4-(trifluoromethyl)toluene (230g), methanol (400mL), sodium acetate (205g), and 10% Pd/C catalyst (20g) are added to a hydrogenation autoclave. The reaction proceeds at 90°C under a hydrogen pressure of 1.0 MPa. Upon completion, the product is filtered, the solvent is removed, and the final product is purified by reduced-pressure distillation to yield **4-Methylbenzotrifluoride** with a purity exceeding 99%.<sup>[14]</sup>





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## References

- 1. innospk.com [innospk.com]
- 2. 4-Methylbenzotrifluoride(6140-17-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. chembk.com [chembk.com]
- 5. 4-Methylbenzotrifluoride | C<sub>8</sub>H<sub>7</sub>F<sub>3</sub> | CID 80230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Methylbenzotrifluoride, 98% | Fisher Scientific [fishersci.ca]
- 7. labsolu.ca [labsolu.ca]
- 8. Page loading... [guidechem.com]
- 9. synquestlabs.com [synquestlabs.com]
- 10. fishersci.com [fishersci.com]
- 11. 4-Methylbenzotrifluoride, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. 4-Methylbenzotrifluoride(6140-17-6) <sup>1</sup>H NMR [m.chemicalbook.com]
- 14. CN105085158B - A kind of synthetic method of p-methylbenzotrifluoride - Google Patents [patents.google.com]
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